

An In-depth Technical Guide on 4-Bromo-1,1-dichlorobutane

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Compound of Interest

Compound Name: 4-Bromo-1,1-dichlorobutane

Cat. No.: B15162987

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For professionals engaged in chemical research, synthesis, and drug development, a precise understanding of the molecular characteristics of novel compounds is paramount. This document provides a concise technical overview of **4-Bromo-1,1-dichlorobutane**, focusing on its molecular structure and key quantitative data.

Molecular and Chemical Properties

4-Bromo-1,1-dichlorobutane is a halogenated alkane. A summary of its key molecular data is presented in the table below.

Property	Value	Source
Molecular Formula	C4H7BrCl2	[1]
Molecular Weight	205.91 g/mol	[1][2]
IUPAC Name	4-bromo-1,1-dichlorobutane	[1]
CAS Number	144873-00-7	[1]

Molecular Structure Visualization

The structural arrangement of atoms within **4-Bromo-1,1-dichlorobutane** is depicted in the following diagram. This visualization is crucial for understanding the compound's reactivity and steric profile.

Molecular structure of **4-Bromo-1,1-dichlorobutane**.

This guide serves as a foundational reference for researchers and professionals in the field of drug development and chemical synthesis, providing essential data and a clear structural representation of **4-Bromo-1,1-dichlorobutane**.

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References

- 1. 4-Bromo-1,1-dichlorobutane | C₄H₇BrCl₂ | CID 56636251 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Bromo-1,1-dichlorobutane | C₄H₇BrCl₂ | CID 119095473 - PubChem [pubchem.ncbi.nlm.nih.gov]
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